

# Delmadinone Acetate: A Comprehensive Technical Review

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	Delmadinone Acetate	
Cat. No.:	B195053	Get Quote

CAS Number: 13698-49-2

An In-depth Guide for Researchers and Drug Development Professionals

#### **Abstract**

**Delmadinone acetate** (DMA) is a potent synthetic steroidal progestin and anti-androgen used primarily in veterinary medicine. This document provides a comprehensive technical overview of its core properties, including physicochemical characteristics, pharmacological actions, and detailed experimental methodologies. It is intended to serve as a valuable resource for researchers, scientists, and professionals involved in drug development and related fields.

# **Physicochemical Properties**

**Delmadinone acetate** is a white to pale beige solid powder. Its fundamental physicochemical properties are summarized in the table below, providing a foundational understanding of its chemical identity and behavior.



Property	Value	Reference
CAS Number	13698-49-2	[1]
Molecular Formula	C23H27ClO4	[1][2]
Molecular Weight	402.91 g/mol	[1][2]
Appearance	Solid powder, Pale Beige to Light Beige	[3]
Melting Point	168-170 °C	[1]
Solubility	Slightly soluble in Chloroform and Methanol. Water solubility: 6.07 mg/L (at 37 °C).	[4]
Storage	Dry, dark, and at 0 - 4 °C for short term (days to weeks) or -20 °C for long term (months to years).	[3]

# **Pharmacology**

**Delmadinone acetate** exhibits a multi-faceted pharmacological profile, acting primarily as a progestogen and an anti-androgen, with weak glucocorticoid activity.[2][3] Its therapeutic effects in androgen-dependent conditions stem from its integrated mechanisms of action.

### **Mechanism of Action**

The primary mechanisms of action of **Delmadinone acetate** include:

- Androgen Receptor Blockade: DMA competitively antagonizes androgen receptors, thereby inhibiting the biological effects of endogenous androgens like testosterone and dihydrotestosterone (DHT).[2][3]
- 5α-Reductase Inhibition: It inhibits the enzyme 5α-reductase, which is responsible for the conversion of testosterone to the more potent androgen, DHT.[2] This action is particularly relevant in tissues where DHT is the primary androgenic driver, such as the prostate.



 Antigonadotropic Effects: By exerting negative feedback on the hypothalamic-pituitarygonadal axis, DMA suppresses the release of gonadotropins (luteinizing hormone - LH), leading to decreased testicular testosterone production.[2][5]

These actions collectively result in a significant reduction of androgenic stimulation in target tissues, making it effective in the management of conditions like benign prostatic hyperplasia.

[3]

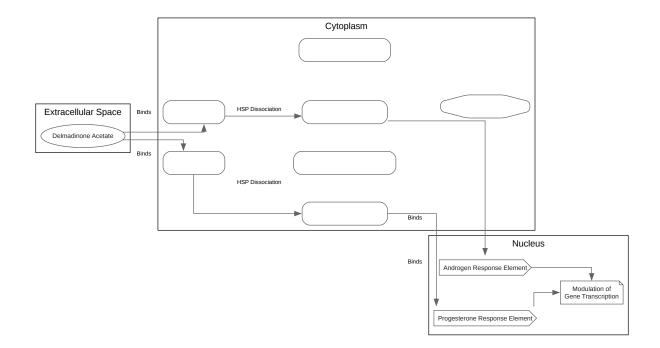
## **Receptor Binding Profile**

While specific Ki or IC50 values for **Delmadinone acetate** are not readily available in the public domain, its classification as a potent progestin and anti-androgen indicates significant binding affinity for the progesterone and androgen receptors. It is also noted to have weak glucocorticoid properties, suggesting some interaction with the glucocorticoid receptor.

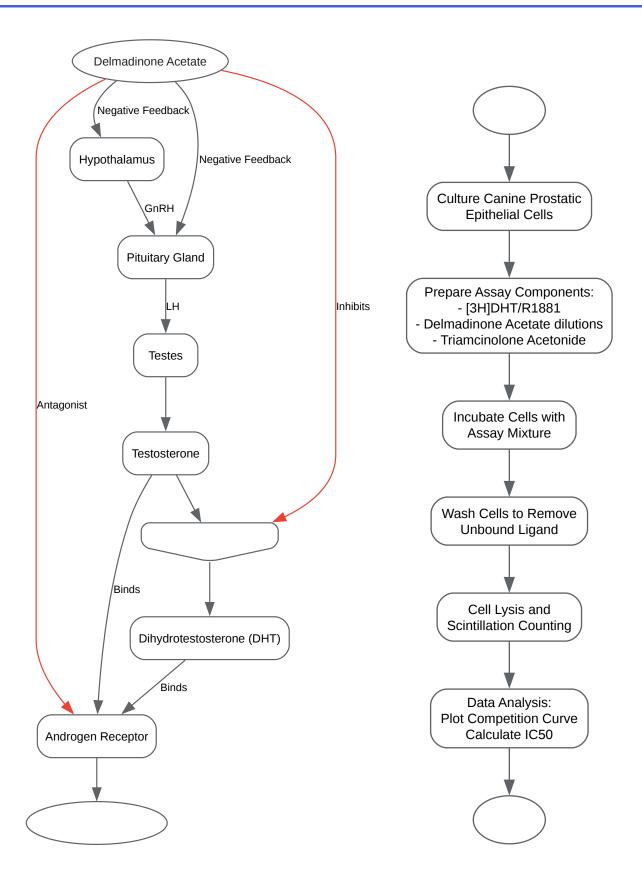
# **Signaling Pathways**

The biological effects of **Delmadinone acetate** are mediated through its interaction with intracellular steroid hormone receptors, which function as ligand-activated transcription factors. The generalized signaling pathways are depicted below.

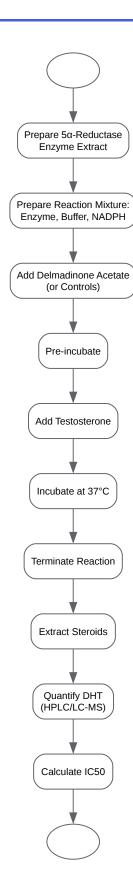












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- To cite this document: BenchChem. [Delmadinone Acetate: A Comprehensive Technical Review]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b195053#delmadinone-acetate-cas-number-13698-49-2-properties]

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